

physical and chemical properties of "6,9,10-Trihydroxy-7-megastigmen-3-one"

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Compound of Interest

Compound Name: 6,9,10-Trihydroxy-7-megastigmen-3-one

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An In-depth Technical Guide on 6,9,10-Trihydroxy-7-megastigmen-3-one

For Researchers, Scientists, and Drug Development Professionals

Introduction

6,9,10-Trihydroxy-7-megastigmen-3-one is a sesquiterpenoid, a class of naturally occurring compounds with a diverse range of biological activities. This technical guide provides a comprehensive overview of the known physical and chemical properties of this compound. It is important to note that while this compound has been identified as a natural product isolated from the roots of *Trigonostemon chinensis* Merr., detailed experimental data remains limited in publicly accessible scientific literature.[1][2][3] Much of the available information is based on computational predictions and data from closely related analogs.

Chemical and Physical Properties

6,9,10-Trihydroxy-7-megastigmen-3-one is an oily substance with the molecular formula $C_{13}H_{22}O_4$ and a molecular weight of 242.315 g/mol.[4] A summary of its known and predicted physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **6,9,10-Trihydroxy-7-megastigmen-3-one**

Property	Value	Source
Molecular Formula	C ₁₃ H ₂₂ O ₄	[4]
Molecular Weight	242.315 g/mol	[4]
Physical Form	Oil	[4]
CAS Number	476682-97-0	[4]
Hydrogen Bond Donor Count	3	[4]
Hydrogen Bond Acceptor Count	4	[4]
Rotatable Bond Count	3	[4]
Topological Polar Surface Area	77.8 Å ²	[4]
Complexity	321	[4]

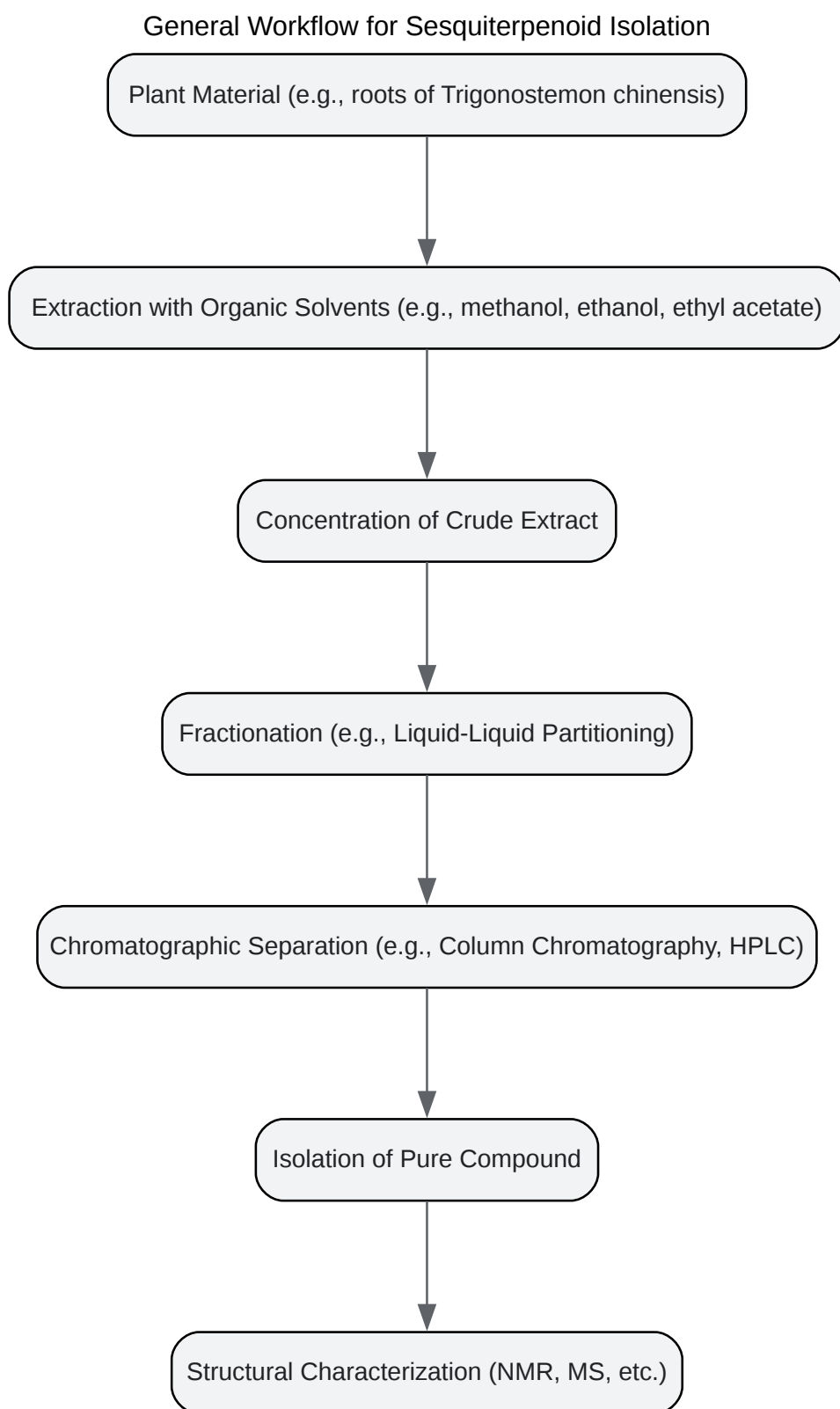
Note: Many of the values in this table are computationally predicted and await experimental verification.

Spectral Data

Experimentally determined spectral data for **6,9,10-Trihydroxy-7-megastigmen-3-one**, such as Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), are not readily available in the reviewed literature. However, predicted NMR and MS data can be found in some chemical databases. For a related isomer, (3S,5R,6R,7E)-3,5,6-Trihydroxy-7-megastigmen-9-one, experimental LC-MS data is available, which may provide some comparative insights.[5]

Experimental Protocols

Detailed experimental protocols for the isolation, purification, and characterization of **6,9,10-Trihydroxy-7-megastigmen-3-one** from *Trigonostemon chinensis* are not described in the currently available literature. General methods for the isolation of sesquiterpenoids from plant materials typically involve the following steps, which can be visualized in the workflow diagram below.



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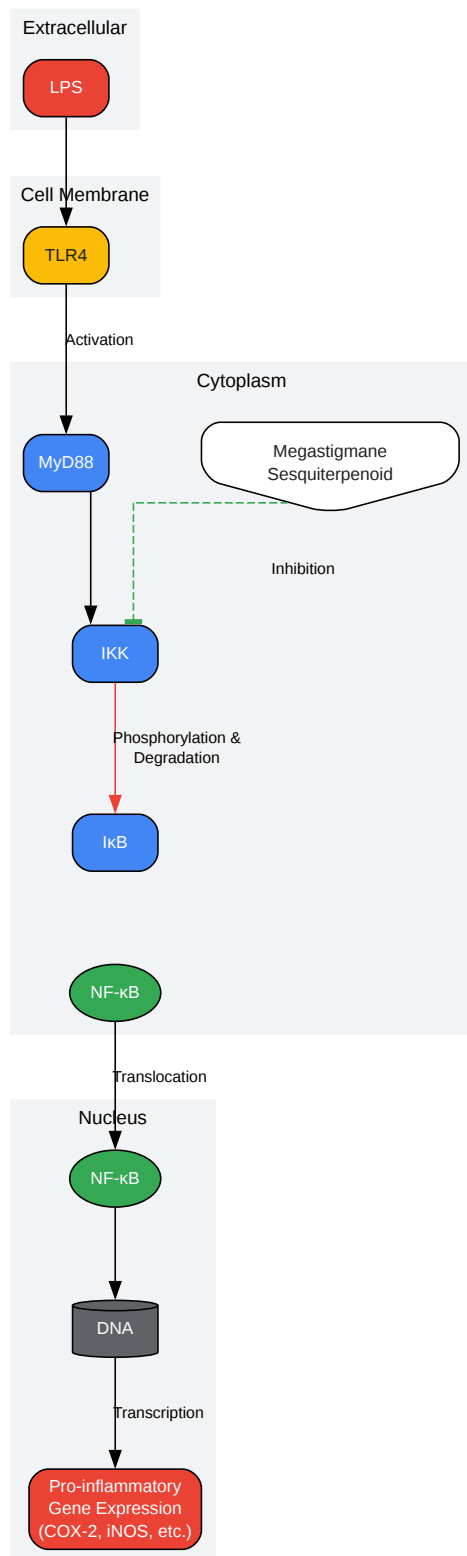
Caption: A generalized workflow for the isolation of sesquiterpenoids from plant sources.

Biological Activity and Signaling Pathways

Specific biological activities and associated signaling pathways for **6,9,10-Trihydroxy-7-megastigmen-3-one** have not been reported. However, studies on the broader class of megastigmane sesquiterpenoids have revealed a range of biological effects, including anti-inflammatory and cytotoxic activities. For instance, some megastigmane sesquiterpenoids have been shown to inhibit the expression of cyclooxygenase-2 (COX-2) and suppress the production of nitric oxide (NO) in lipopolysaccharide (LPS)-stimulated macrophage cell lines. This suggests a potential role in modulating inflammatory pathways.

Given the lack of specific data for **6,9,10-Trihydroxy-7-megastigmen-3-one**, a hypothetical signaling pathway for the anti-inflammatory effects of related megastigmane sesquiterpenoids is presented below. This diagram illustrates a potential mechanism involving the inhibition of the NF- κ B signaling pathway, a key regulator of inflammation.

Hypothetical Anti-inflammatory Signaling Pathway of Megastigmane Sesquiterpenoids

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Caption: A potential anti-inflammatory mechanism of megastigmane sesquiterpenoids via inhibition of the NF- κ B pathway.

Conclusion and Future Directions

6,9,10-Trihydroxy-7-megastigmen-3-one is a structurally interesting natural product with potential for biological activity, given the known effects of related megastigmane sesquiterpenoids. However, a significant gap exists in the experimental data for this specific compound. Future research should prioritize the targeted isolation of this molecule from *Trigonostemon chinensis* to enable comprehensive spectroscopic characterization and evaluation of its biological properties. Such studies are crucial to unlock the full therapeutic potential of this and other related natural products.

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